

# Compound Profile: 1-Bromo-4-(methoxymethyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	1-Bromo-4-(methoxymethyl)benzene
Cat. No.:	B072038

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**1-Bromo-4-(methoxymethyl)benzene**, also known as 4-Bromobenzyl methyl ether, is an aromatic compound with the chemical formula C<sub>8</sub>H<sub>9</sub>BrO.<sup>[1][2]</sup> Its structure consists of a benzene ring substituted with a bromo group and a methoxymethyl group at the para position. This substitution pattern imparts specific chemical reactivity and physical properties that are crucial for its application in various synthetic pathways.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Bromo-4-(methoxymethyl)benzene** is presented in the table below. These parameters are fundamental for its handling, purification, and use in chemical reactions.

Property	Value	Source(s)
CAS Number	1515-88-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	201.06 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Boiling Point	110-112 °C at 8 mmHg	<a href="#">[1]</a>
Melting Point	-15 °C	<a href="#">[1]</a>
Density	1.406 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.5470	
Flash Point	106 °C (223.0 °F) - closed cup	<a href="#">[1]</a>

## The Critical Parameter: Boiling Point Determination

The boiling point is a critical physical constant for a liquid, indicating its volatility and the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **1-Bromo-4-(methoxymethyl)benzene**, the literature reports a boiling point of 110-112 °C at a reduced pressure of 8 mmHg.[\[1\]](#) This suggests that the compound is susceptible to decomposition at its normal boiling point under atmospheric pressure, making vacuum distillation the preferred method for purification.

## Rationale for Vacuum Distillation

The choice to determine the boiling point under reduced pressure is a deliberate experimental decision rooted in the chemical nature of the compound. Many organic molecules, particularly those with functional groups that can be sensitive to high temperatures, may decompose, oxidize, or undergo side reactions when heated to their atmospheric boiling points. By reducing the pressure, the boiling point is significantly lowered, allowing for distillation at a temperature that preserves the integrity of the molecule. This is a cornerstone of ensuring the purity and identity of the substance, which is paramount in research and drug development.

# Experimental Protocol for Boiling Point Determination under Reduced Pressure

The following protocol outlines a robust method for determining the boiling point of **1-Bromo-4-(methoxymethyl)benzene**. This procedure is designed to be self-validating by incorporating precise control and measurement of both temperature and pressure.

## Materials:

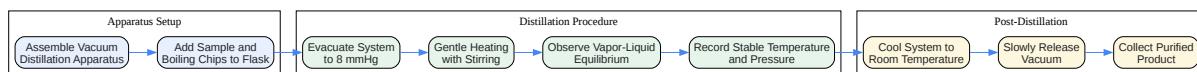
- **1-Bromo-4-(methoxymethyl)benzene** (crude or to be purified)
- Distillation flask (round-bottom flask)
- Distillation head with a thermometer adapter
- Condenser (Liebig or Graham)
- Receiving flask
- Vacuum adapter
- Calibrated thermometer
- Manometer (for pressure measurement)
- Vacuum pump
- Heating mantle with a stirrer
- Boiling chips or a magnetic stir bar
- Inert gas source (e.g., Nitrogen or Argon)

## Procedure:

- Apparatus Setup: Assemble the vacuum distillation apparatus as depicted in the workflow diagram below. Ensure all glass joints are properly sealed with vacuum grease to maintain a stable vacuum.

- Sample Preparation: Place a magnetic stir bar or boiling chips into the distillation flask and add the **1-Bromo-4-(methoxymethyl)benzene** sample. The flask should not be more than two-thirds full.
- System Evacuation: Connect the vacuum pump to the system via the vacuum adapter. Slowly and carefully evacuate the system to the desired pressure, in this case, approximately 8 mmHg. Monitor the pressure using a calibrated manometer.
- Heating and Distillation: Once the target pressure is stable, begin heating the distillation flask gently using the heating mantle. The stirring should be active to ensure smooth boiling.
- Temperature Reading: Observe the temperature on the thermometer placed in the distillation head. The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, characterized by a steady condensation of the liquid on the thermometer bulb and a constant temperature reading.
- Data Collection: Record the stable temperature reading and the corresponding pressure. For **1-Bromo-4-(methoxymethyl)benzene**, this should be in the range of 110-112 °C at 8 mmHg.<sup>[1]</sup>
- Conclusion of Distillation: Once the distillation is complete, turn off the heater and allow the system to cool down to room temperature before slowly releasing the vacuum.

## Experimental Workflow Diagram



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Caption: Workflow for the determination of the boiling point of **1-Bromo-4-(methoxymethyl)benzene** under reduced pressure.

# Purification via Vacuum Distillation

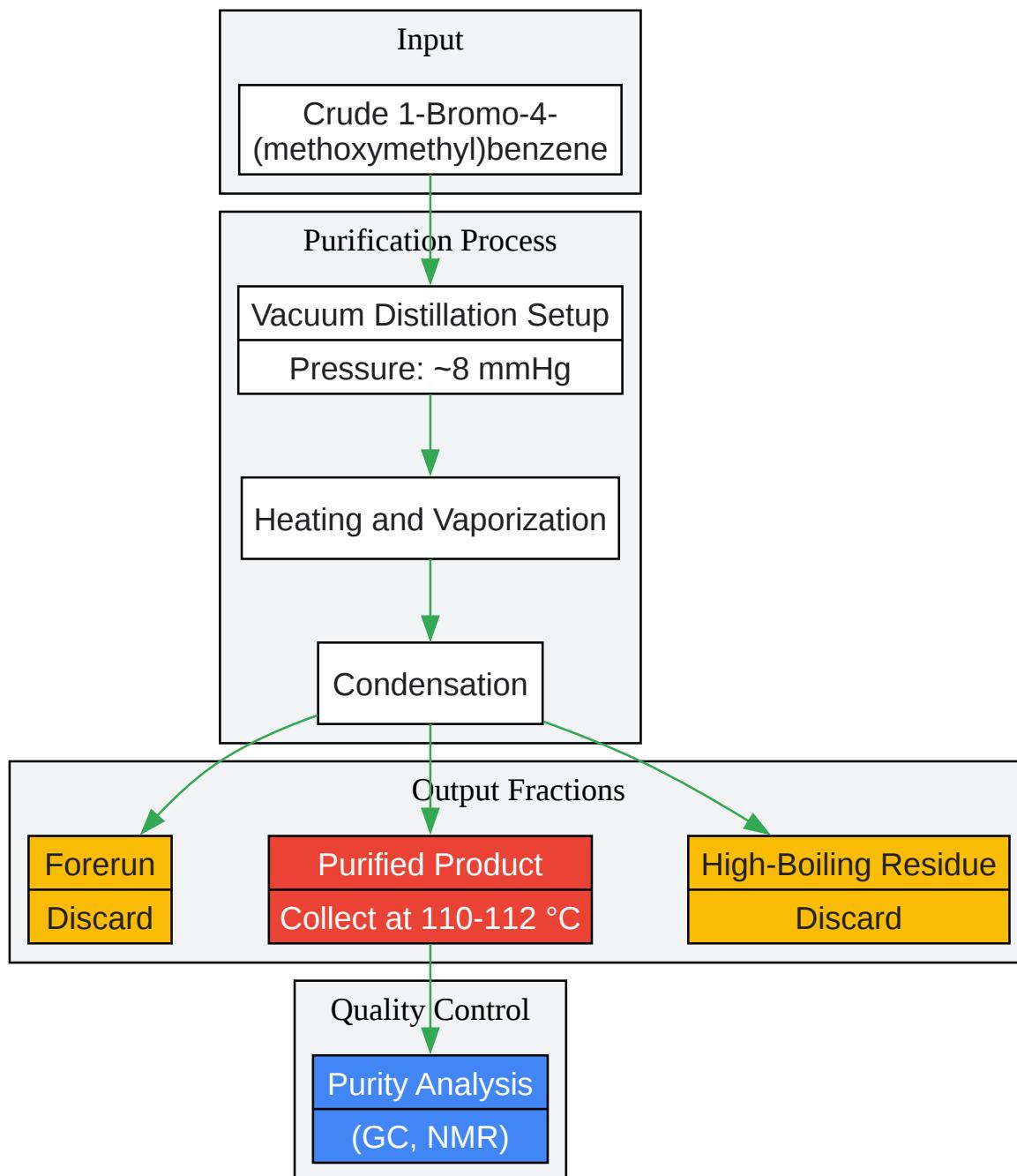
The purity of a substance is a critical factor that can significantly influence its physical properties, including the boiling point. Impurities can either elevate or depress the boiling point. Therefore, purification of **1-Bromo-4-(methoxymethyl)benzene** is often a necessary precursor to its use in synthesis. The same vacuum distillation setup used for boiling point determination is the primary method for its purification.

## Purification Protocol

The protocol for purification is an extension of the boiling point determination. The key difference is the collection of fractions.

- Initial Setup and Distillation: Follow steps 1-4 of the boiling point determination protocol.
- Fraction Collection: As the distillation begins, discard the initial fraction (forerun), which may contain more volatile impurities.
- Main Fraction: Collect the fraction that distills at a constant temperature and pressure (110-112 °C at 8 mmHg). This is the purified **1-Bromo-4-(methoxymethyl)benzene**.
- Final Fraction: As the distillation nears completion, the temperature may start to rise, indicating the presence of less volatile impurities. Stop the distillation before these impurities co-distill with the product.
- Characterization: The purity of the collected fraction should be confirmed by analytical techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy.

## Purification Workflow Diagram

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Caption: A logical workflow for the purification of **1-Bromo-4-(methoxymethyl)benzene** via vacuum distillation.

## Safety and Handling

**1-Bromo-4-(methoxymethyl)benzene** is classified as an irritant. It is harmful if swallowed, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.<sup>[4]</sup> Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

## Conclusion

This technical guide has provided a detailed examination of the boiling point of **1-Bromo-4-(methoxymethyl)benzene**, a crucial parameter for its purification and application. The rationale behind using vacuum distillation for both boiling point determination and purification has been explained, emphasizing the importance of preserving the compound's integrity. The provided protocols and diagrams serve as a practical resource for scientists and researchers working with this versatile synthetic intermediate. Adherence to these methodologies will ensure the reliable and safe use of **1-Bromo-4-(methoxymethyl)benzene** in a laboratory setting.

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